

# Technical Data Summary: 3,4-Dichloro-5-nitrobenzoic Acid

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## Compound of Interest

Compound Name: 3,4-Dichloro-5-nitrobenzoic acid

Cat. No.: B178437

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This document provides a concise summary of the core physicochemical properties of **3,4-Dichloro-5-nitrobenzoic acid**, a compound of interest in various chemical and pharmaceutical research applications.

## Physicochemical Properties

The key molecular identifiers and properties for **3,4-Dichloro-5-nitrobenzoic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>2</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	236.01 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	13300-63-5	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	3,4-dichloro-5-nitrobenzoic acid	<a href="#">[3]</a>
Physical Description	Solid at room temperature	<a href="#">[2]</a>

## Structural Information

To facilitate a deeper understanding of its chemical nature, the structural representation of **3,4-Dichloro-5-nitrobenzoic acid** is provided below.

#### Molecular Structure of **3,4-Dichloro-5-nitrobenzoic acid**

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## References

- 1. scbt.com [scbt.com]
- 2. CAS 13300-63-5: 3,4-dichloro-5-nitrobenzoic acid [cymitquimica.com]
- 3. 3,4-Dichloro-5-nitrobenzoic acid | C<sub>7</sub>H<sub>3</sub>Cl<sub>2</sub>NO<sub>4</sub> | CID 458963 - PubChem [pubchem.ncbi.nlm.nih.gov]
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